

Application Notes and Protocols: Nampt Activator-4

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Compound of Interest

Compound Name: *Nampt activator-4*

Cat. No.: *B12366635*

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Abstract

Nampt activator-4 (CAS: 2847156-05-0) is a potent positive allosteric modulator (N-PAM) of Nicotinamide Phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD⁺ salvage pathway. By enhancing NAMPT activity, **Nampt activator-4** serves as a valuable research tool for investigating the roles of NAD⁺ metabolism in various physiological and pathological processes, including aging, neurodegenerative diseases, and metabolic disorders. These application notes provide an overview of **Nampt activator-4**, its mechanism of action, and protocols for its preparation and use in in vitro studies.

Chemical and Physical Properties

A summary of the key properties of **Nampt activator-4** is provided in the table below.

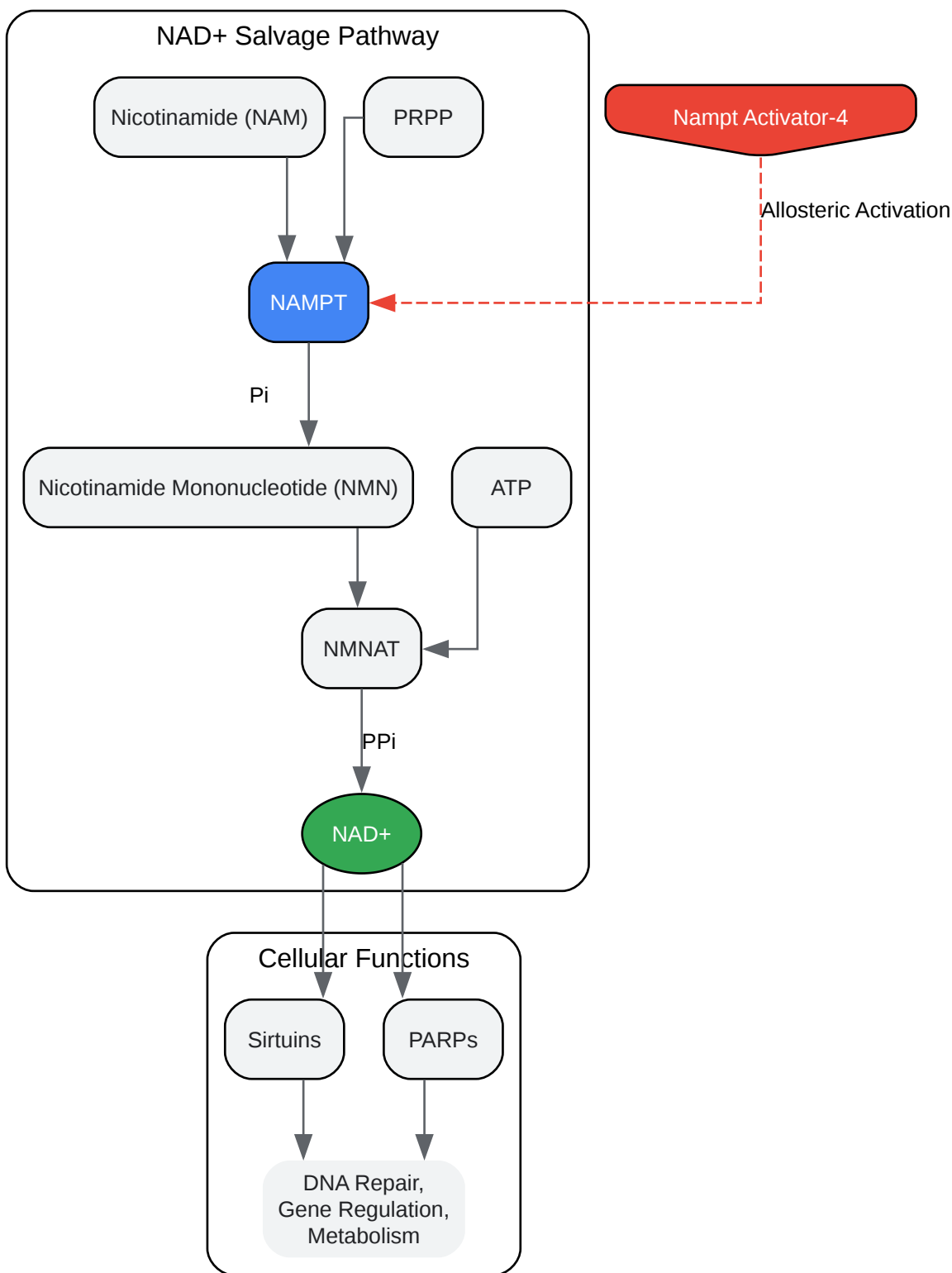
Property	Value	Reference
CAS Number	2847156-05-0	[1][2][3][4]
Mechanism of Action	Positive Allosteric Modulator of NAMPT	[1]
EC ₅₀	0.058 μM for NAMPT	
Molecular Formula	C ₂₄ H ₂₈ N ₄ O ₄ S	
Molecular Weight	468.57 g/mol	

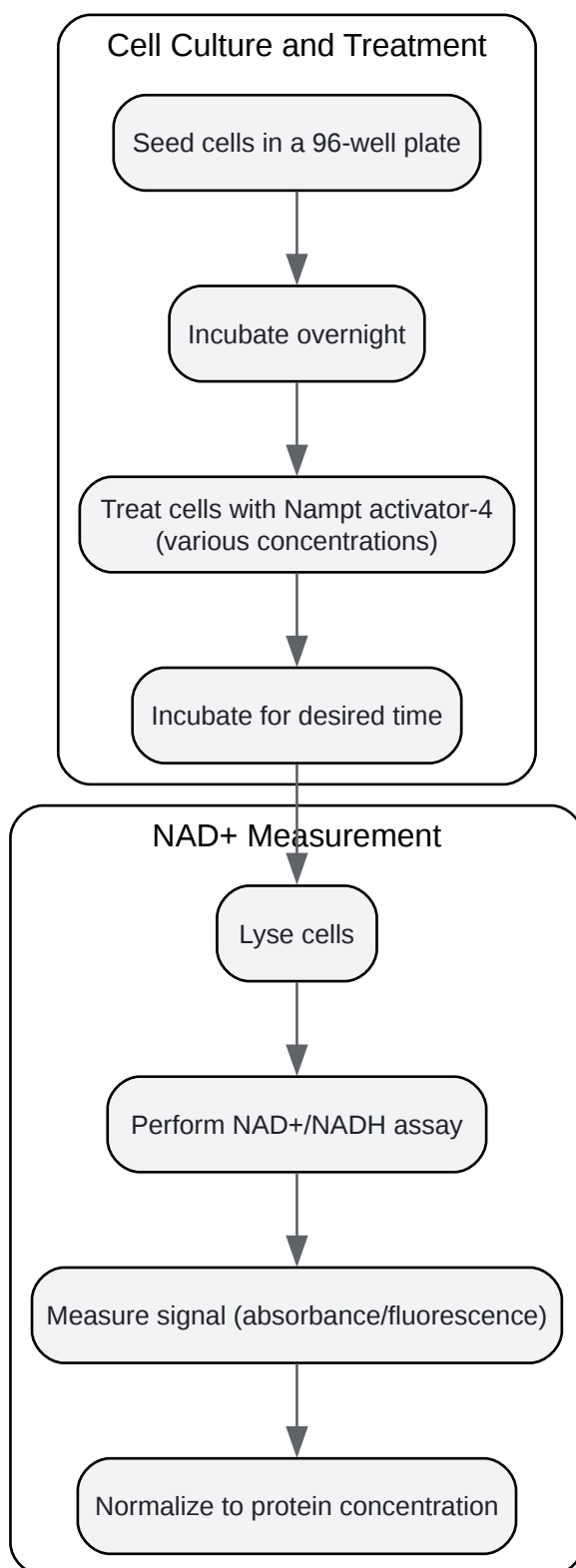
Note: Detailed solubility data in common laboratory solvents is not readily available in the public domain. It is recommended to perform small-scale solubility tests in solvents such as DMSO and ethanol to determine optimal stock solution conditions.

Mechanism of Action and Signaling Pathway

Nampt activator-4 functions as a positive allosteric modulator of the NAMPT enzyme. NAMPT is a critical enzyme in the NAD⁺ salvage pathway, which recycles nicotinamide (NAM) back into nicotinamide mononucleotide (NMN), a direct precursor to NAD⁺. By binding to an allosteric site on the NAMPT enzyme, **Nampt activator-4** enhances its catalytic activity, leading to increased production of NMN and subsequently, a rise in intracellular NAD⁺ levels.

The elevation of NAD⁺ levels can have profound effects on cellular function. NAD⁺ is a crucial coenzyme for a variety of enzymes, including sirtuins and poly(ADP-ribose) polymerases (PARPs), which are involved in DNA repair, gene expression, and cellular stress responses.





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References

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